

Recommended Solvents and Experimental Protocols for AC-099 Hydrochloride

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Compound of Interest

Compound Name: **AC-099 hydrochloride**

Cat. No.: **B12388688**

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Introduction

AC-099 hydrochloride is a selective full agonist for the Neuropeptide FF receptor 2 (NPFF2R) and a partial agonist for the Neuropeptide FF receptor 1 (NPFF1R). As a crucial tool in studying the physiological roles of these G-protein coupled receptors (GPCRs), proper handling and preparation of **AC-099 hydrochloride** are paramount for reproducible and accurate experimental outcomes. This document provides detailed application notes on recommended solvents, preparation of stock solutions, and protocols for common in vitro and in vivo applications.

Solubility of AC-099 Hydrochloride

AC-099 hydrochloride exhibits differential solubility in various solvents, which is a critical consideration for the design of both in vitro and in vivo experiments. For in vitro assays, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions. For in vivo studies, multi-component solvent systems are necessary to ensure bioavailability and minimize toxicity.

Data Presentation: Solubility and Stock Solution Preparation

The following tables summarize the solubility of **AC-099 hydrochloride** and provide a quick reference for preparing stock solutions. The molecular weight of **AC-099 hydrochloride** is

301.10 g/mol .

Table 1: Solubility of AC-099 Hydrochloride

Application	Solvent	Maximum Concentration	Notes
In Vitro	Dimethyl Sulfoxide (DMSO)	100 mg/mL (332.12 mM)	Requires sonication for full dissolution
In Vivo	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL (≥ 8.30 mM)	Prepare fresh before use
In Vivo	10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (≥ 8.30 mM)	Suitable for increasing aqueous solubility

Table 2: Preparation of Stock Solutions in DMSO

| Desired Stock Concentration | Volume of DMSO to add to 1 mg of AC-099 HCl | Volume of DMSO to add to 5 mg of AC-099 HCl

- To cite this document: BenchChem. [Recommended Solvents and Experimental Protocols for AC-099 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12388688#recommended-solvents-for-ac-099-hydrochloride\]](https://www.benchchem.com/product/b12388688#recommended-solvents-for-ac-099-hydrochloride)

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